An In-Depth Technical Guide to 4-Isobutylphenylboronic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Isobutylphenylboronic acid*
CAS No.:	*153624-38-5*
Cat. No.:	*B156140*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Isobutylphenylboronic acid, with CAS number 153624-38-5, is an organoboron compound that has become an indispensable tool in modern organic synthesis.[1][2][3] As a derivative of boronic acid, it plays a crucial role as a versatile building block, particularly in the formation of carbon-carbon bonds. Its significance is pronounced in the fields of medicinal chemistry and materials science, where it serves as a key intermediate in the synthesis of complex molecules, including pharmaceuticals.[4][5] Boronic acids, in general, are gaining increasing attention in drug discovery due to their unique chemical properties that can enhance potency and improve pharmacokinetic profiles.[6][7] This guide provides a comprehensive overview of the synthesis, properties, applications, and handling of **4-Isobutylphenylboronic acid** for professionals in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Isobutylphenylboronic acid** is fundamental for its effective application in synthesis and for ensuring safe handling. The key

© 2026 BenchChem. All rights reserved.

properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	153624-38-5	[1][2][3]
Molecular Formula	C10H15BO2	[1][3]
Molecular Weight	178.04 g/mol	[1][3]
Appearance	White to off-white crystalline powder	[5]
Melting Point	117-120°C	[8]
Boiling Point	306.5°C at 760 mmHg	[8]
Density	1.02 g/cm³	[8]
Purity	Typically ≥97%	[3][9]
Storage Conditions	Inert atmosphere, room temperature, moisture sensitive	[10]

Synthesis of 4-Isobutylphenylboronic Acid

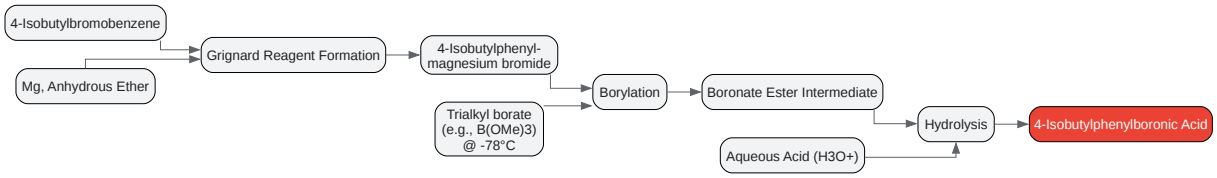
The synthesis of arylboronic acids can be achieved through several methods. A common and effective route for preparing **4-Isobutylphenylboronic acid** involves the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis. This method is analogous to the synthesis of other phenylboronic acids.[11]

Synthetic Workflow:

- Grignard Reagent Formation: 4-Isobutylbromobenzene is reacted with magnesium turnings in an anhydrous ether solvent (like THF or diethyl ether) to form the corresponding Grignard reagent, 4-isobutylphenylmagnesium bromide.
- Borylation: The Grignard reagent is then added dropwise to a solution of a trialkyl borate, such as trimethyl borate or triisopropyl borate, at low temperatures (e.g., -78 °C).

© 2026 BenchChem. All rights reserved.

- Hydrolysis: The resulting boronate ester is hydrolyzed with an aqueous acid (e.g., HCl or H2SO4) to yield **4-Isobutylphenylboronic acid**.



Click to download full resolution via product page

Caption: General workflow for the synthesis of **4-Isobutylphenylboronic acid**.

Key Applications in Organic Synthesis

The utility of **4-Isobutylphenylboronic acid** is most prominently demonstrated in palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura reaction.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a powerful method for forming C-C bonds between sp2-hybridized carbon atoms, making it a cornerstone of modern organic synthesis for preparing biaryl compounds.[12][13] **4-Isobutylphenylboronic acid** serves as the organoboron component in these reactions.

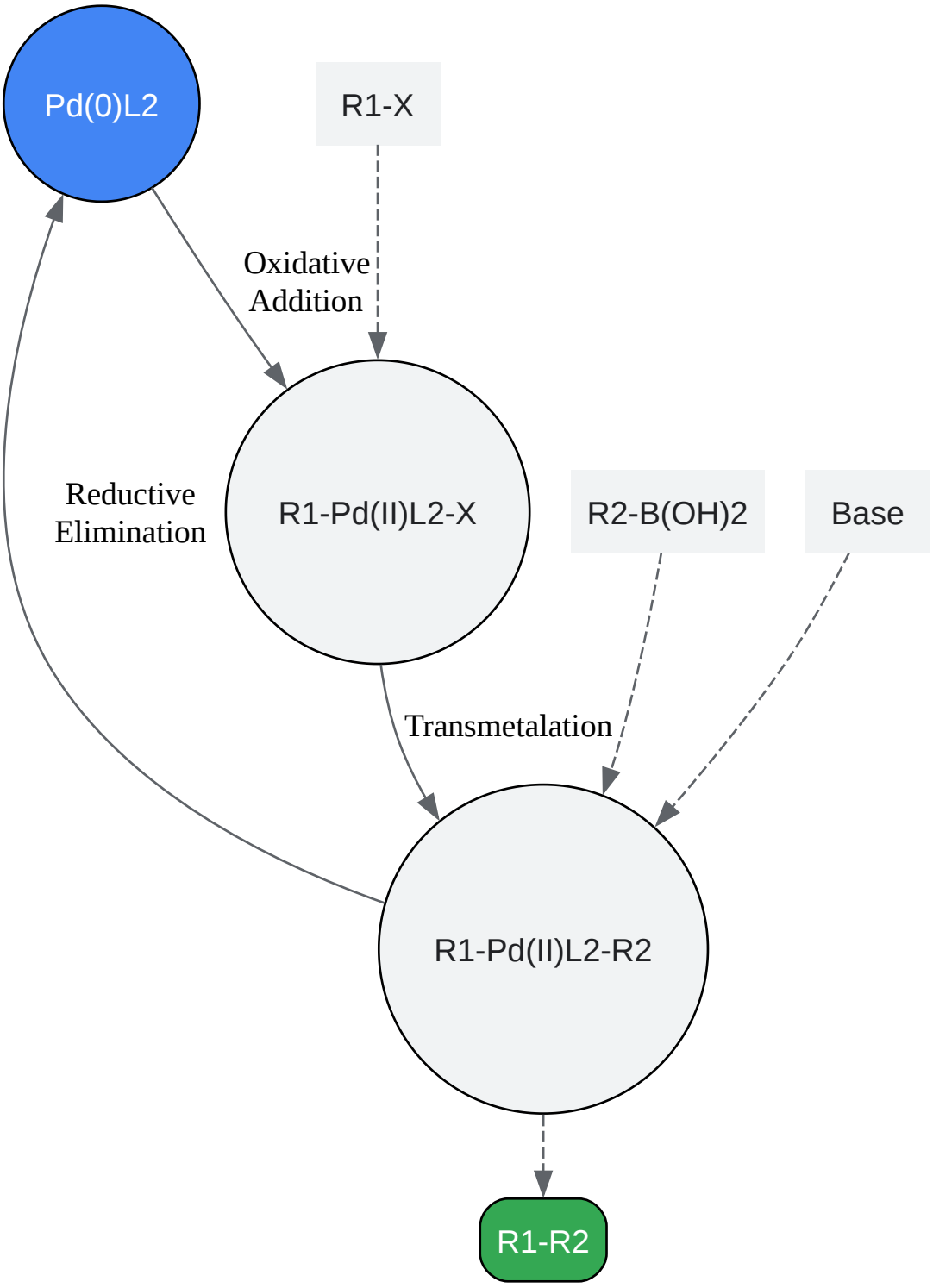
Catalytic Cycle: The reaction proceeds through a well-established catalytic cycle involving a palladium catalyst.

- Oxidative Addition: A low-valent palladium(0) species reacts with an aryl halide (or triflate) to form a Pd(II) complex.

- Transmetalation: The boronic acid, activated by a base, transfers its organic group (the 4-isobutylphenyl moiety) to the palladium center, displacing the halide.

© 2026 BenchChem. All rights reserved.

- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated, forming the biaryl product and regenerating the Pd(0) catalyst.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Detailed Experimental Protocol for Suzuki-Miyaura Coupling

This protocol provides a generalized procedure for the coupling of **4-Isobutylphenylboronic acid** with an aryl bromide.

Objective: To synthesize a 4-isobutyl-substituted biaryl compound.

Materials:

- **4-Isobutylphenylboronic acid** (1.1 equivalents)
- Aryl bromide (1.0 equivalent)
- Palladium catalyst (e.g., Pd(PPh3)4, 1-5 mol%)
- Base (e.g., K2CO3, Na2CO3, Cs2CO3, 2-3 equivalents)
- Solvent (e.g., Toluene/Water, Dioxane/Water, DMF)
- Round-bottom flask, condenser, magnetic stirrer, and nitrogen/argon source

Procedure:

- Reaction Setup: To a round-bottom flask, add the aryl bromide, **4-Isobutylphenylboronic acid**, and the base.
- Inert Atmosphere: Seal the flask and purge with an inert gas (nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the catalyst.
- Solvent Addition: Add the degassed solvent system to the flask via syringe.
- Catalyst Addition: Add the palladium catalyst to the reaction mixture under a positive pressure of inert gas.

© 2026 BenchChem. All rights reserved.

- Reaction: Heat the mixture to the desired temperature (typically 80-110°C) and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel.

Causality in Protocol Choices:

- Inert Atmosphere: Palladium(0) catalysts are sensitive to oxidation. Removing oxygen is critical for maintaining catalytic activity.
- Base: The base is essential for activating the boronic acid to form a more nucleophilic boronate species, which facilitates the transmetalation step.[14] The choice of base can significantly impact reaction efficiency.
- Solvent System: A mixture of an organic solvent and water is often used. Water can help to dissolve the inorganic base, while the organic solvent dissolves the reactants and catalyst.

Role in Pharmaceutical Synthesis

Boronic acids are increasingly recognized for their role in the development of new therapeutic agents.[6][7][15] Their ability to act as enzyme inhibitors and their utility in constructing complex molecular scaffolds make them valuable in drug discovery.[16] **4-Isobutylphenylboronic acid**, in particular, contains the 4-isobutylphenyl moiety, which is a key structural feature of several non-steroidal anti-inflammatory drugs (NSAIDs), most notably Ibuprofen. While not a direct precursor in the most common industrial syntheses of Ibuprofen, its structural similarity and reactivity make it a valuable starting material for the synthesis of Ibuprofen analogues and other related pharmacologically active molecules.

Analytical Characterization

© 2026 BenchChem. All rights reserved.

Confirming the identity and purity of **4-Isobutylphenylboronic acid** is crucial. Standard spectroscopic methods are employed for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Will show characteristic signals for the isobutyl group (a doublet and a multiplet) and the aromatic protons. The protons on the boronic acid group (B(OH)2) often appear as a broad singlet.
  - ^{13}C NMR: Will show distinct peaks for the carbons of the isobutyl group and the aromatic ring.
- Infrared (IR) Spectroscopy: Key absorptions include a broad O-H stretch for the boronic acid hydroxyl groups (around 3300 cm^{-1}), C-H stretches for the alkyl and aromatic groups, and a B-O stretch.
- Mass Spectrometry (MS): Electrospray ionization (ESI-MS) can be used to confirm the molecular weight of the compound.

Protocol for NMR Sample Preparation:

- Accurately weigh 5-10 mg of the boronic acid sample into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a deuterated solvent. DMSO-d_6 is often preferred as it can break up the trimeric anhydride structures that boronic acids tend to form, leading to sharper spectra.[17]
- Cap the tube and gently vortex or sonicate to ensure the sample is fully dissolved before analysis.[17]

Safety, Handling, and Storage

Proper handling and storage are essential to ensure safety and maintain the integrity of **4-Isobutylphenylboronic acid**.

Hazard Identification:

- Causes skin irritation (H315).[18][19]

© 2026 BenchChem. All rights reserved.

- Causes serious eye irritation (H319).[18][19]
- May cause respiratory irritation (H335).[18][19]

Precautionary Measures:

- Handling: Avoid all personal contact, including inhalation of dust.[18] Use in a well-ventilated area, preferably in a fume hood.[18][19] Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[18][19]
- Storage: Store in a tightly sealed container in a cool, dry place. The compound is moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen or argon).
- Spills: In case of a spill, avoid generating dust.[18] Use dry clean-up procedures and place the material in a sealed container for disposal.[18]
- First Aid:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[19]
  - Skin: Wash with plenty of soap and water. If irritation occurs, get medical advice.[19]
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[19]

Conclusion

4-Isobutylphenylboronic acid is a highly valuable and versatile reagent in organic chemistry. Its primary application in Suzuki-Miyaura cross-coupling reactions enables the efficient synthesis of a wide range of biaryl compounds, which are prevalent in pharmaceuticals and advanced materials. A comprehensive understanding of its properties, synthetic applications, and safe handling procedures is crucial for researchers and scientists aiming to leverage its full potential in their work. As the field of drug discovery continues to explore the utility of boronic acids, the importance of key building blocks like **4-Isobutylphenylboronic acid** is set to grow.

References

© 2026 BenchChem. All rights reserved.

- 4-Isobutylbenzeneboronic acid - CymitQuimica. (2023-07-05).
- 4-Isobutylbenzeneboronic acid | CAS 153624-38-5 | SCBT - Santa Cruz Biotechnology.
- **4-Isobutylphenylboronic acid** CAS 153624-38-5 - Watson International.
- **4-isobutylphenylboronic acid** | CAS No. 153624-38-5 - CyclicPharma.
- CAS 153624-38-5 (4-Isobutylphenyl)boronic acid - BOC Sciences.
- 153624-38-5|**4-Isobutylphenylboronic acid**|BLD Pharm.
- AK Scientific, Inc. Safety Data Sheet (United States). 4-Methylphenylboronic acid.
- SAFETY DATA SHEET - Sigma-Aldrich. (2024-09-08).
- Buy **4-Isobutylphenylboronic acid** - Boron Molecular.
- SAFETY DATA SHEET - Fisher Scientific.
- **4-Isobutylphenylboronic acid** | 153624-38-5 - ChemicalBook.
- SAFETY DATA SHEET - Sigma-Aldrich. (2025-04-24).
- **4-Isobutylphenylboronic acid**, 98% - Advent Chembio.
- Suzuki Coupling. Suzuki-Miyaura Reaction: Mechanism, Experimental Procedure, and Set Up. (2025-03-29).
- SAFETY DATA SHEET - Sigma-Aldrich. (2025-05-12).
- A modified procedure for the palladium catalyzed borylation/Suzuki-Miyaura cross-coupling of aryl and heteroaryl halides utilizing bis-boronic acid - NIH.
- Synthesis and characterization of phenylboronic acid-containing polymer for glucose-triggered drug delivery+ - PMC - NIH.
- SAFETY DATA SHEET - Fisher Scientific. (2010-04-09).
- Novel Synthesis Technique Produces Boronic Acid-Based Drugs. (2017-04-21). Retrieved from Drug Discovery & Development website.
- Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC - PubMed Central.
- Design and discovery of boronic acid drugs - PubMed. (2020-06-01).
- Phenylboronic acid in targeted cancer therapy and diagnosis - PMC - PubMed Central.
- 4-Formylphenylboronic acid - Wikipedia.
- Suzuki Coupling - Organic Chemistry Portal.
- Application Notes and Protocols for (4-(Butylsulfinyl)phenyl)boronic acid in Suzuki-Miyaura Coupling - Benchchem.
- Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective - PMC - PubMed Central.
- A Comparative Spectroscopic Guide to 4-Formylphenylboronic Acid and Its Isomers - Benchchem.
- Suzuki-Miyaura Cross Coupling Reaction - TCI Chemicals.
- US6576789B1 - Process for the preparation of substituted phenylboronic acids - Google Patents.

© 2026 BenchChem. All rights reserved.

- Isobutylboronic acid - Chem-Impex.
- Determining a Structure with IR and NMR - YouTube. (2018-04-13).
- 4-Methoxyphenylboronic acid - SpectraBase.
- Spectroscopic analysis (FT-IR/FT-Raman), electronic (UV–visible), NMR and docking on 4-methoxyphenylboronic acid (4MPBA) by DFT calculation - ResearchGate. (2022-08-10).
- Organic Chemistry II - Solving a Structure Based on IR and NMR Spectra - YouTube. (2015-08-12).
- (2-Methylpropyl)boronic acid | C4H11BO2 | CID 2734395 - PubChem - NIH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. scbt.com [scbt.com]
- 2. watson-int.com [watson-int.com]
- 3. cyclicpharma.com [cyclicpharma.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Design and discovery of boronic acid drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. bocsci.com [bocsci.com]
- 9. boronmolecular.com [boronmolecular.com]
- 10. 153624-38-5|4-Isobutylphenylboronic acid|BLD Pharm [bldpharm.com]
- 11. 4-Formylphenylboronic acid - Wikipedia [en.wikipedia.org]
- 12. A modified procedure for the palladium catalyzed borylation/Suzuki-Miyaura cross-coupling of aryl and heteroaryl halides utilizing bis-boronic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 13. tcichemicals.com [tcichemicals.com]
- 14. Suzuki Coupling [organic-chemistry.org]

© 2026 BenchChem. All rights reserved.

- 15. Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Phenylboronic acid in targeted cancer therapy and diagnosis - PMC [pmc.ncbi.nlm.nih.gov]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- 18. static.cymitquimica.com [static.cymitquimica.com]
- 19. aksci.com [aksci.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Isobutylphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156140/docs#an-in-depth-technical-guide-to-4-isobutylphenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.